

Technical Guide: 8-Bromoguanosine (CAS 4016-63-1)

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Compound of Interest

Compound Name: 2-Amino-8-bromo-9-(*b*-*d*-ribofuranosyl)purine

Cat. No.: B12080551

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Dual-Utility Nucleoside: Immunostimulation and RNA Structural Stabilization

Executive Summary

CAS number 4016-63-1 corresponds to 8-Bromoguanosine (8-Br-G), a halogenated derivative of the nucleoside guanosine.^{[1][2][3]} It serves two distinct but critical roles in biomedical research:

- **Immunology:** It acts as a potent immunostimulant, activating B lymphocytes, Natural Killer (NK) cells, and macrophages, primarily through Toll-like Receptor (TLR) pathways and intracellular signaling cascades.
- **Structural Biology:** It functions as a conformational probe. The bulky bromine atom at the C8 position sterically hinders the glycosidic bond, forcing the nucleoside to adopt the syn conformation. This property is exploited to reduce conformational heterogeneity in RNA studies (NMR, X-ray crystallography).

This guide provides a comprehensive technical analysis of 8-Bromoguanosine, including physicochemical properties, synthesis protocols, handling procedures, and mechanistic applications.

Chemical Identity & Physicochemical Properties

8-Bromoguanosine is characterized by the substitution of a hydrogen atom with a bromine atom at the C8 position of the purine ring.[4] This modification significantly alters its steric profile and electronic properties compared to native guanosine.

Table 1: Chemical Specifications

Property	Data
Chemical Name	8-Bromoguanosine
Synonyms	8-Br-G; 2-Amino-8-bromo-6-hydroxypurine riboside; NSC 79211
CAS Number	4016-63-1
Molecular Formula	C ₁₀ H ₁₂ BrN ₅ O ₅
Molecular Weight	362.14 g/mol
Appearance	White to off-white crystalline solid
Solubility (DMSO)	~20–30 mg/mL (High)
Solubility (Water)	< 0.5 mg/mL (Sparingly soluble; requires heating or pH adjustment)
UV Max ()	261 nm (in neutral buffer)
pKa	~8.3 (N1-H), ~1.5 (N7-H protonation)
Storage	-20°C, Desiccated, Protected from light

Mechanistic Applications

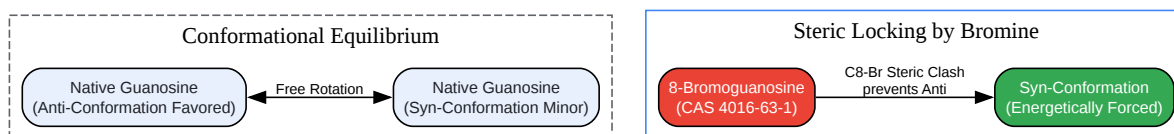
Structural Biology: The Syn-Conformation Lock

In native guanosine, the glycosidic bond (connecting the ribose C1' to the base N9) freely rotates between syn and anti conformations, with anti generally being favored.

In 8-Bromoguanosine, the large Van der Waals radius of the bromine atom at C8 creates severe steric clash with the ribose oxygen (O4') if the molecule attempts to adopt the anti conformation. Consequently, 8-Bromoguanosine is energetically locked into the syn conformation.

Application: Researchers incorporate 8-Br-G into RNA oligonucleotides to:

- Stabilize Z-RNA structures (which require alternating syn/anti conformations).
- Fix the conformation of G-quadruplexes.
- Reduce spectral overlap in NMR by locking specific residues.



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Figure 1: Mechanism of conformational locking. The C8-Bromine substituent forces the nucleoside into the syn-conformation, reducing structural heterogeneity.[4]

Immunology: B-Cell and Macrophage Activation

8-Bromoguanosine is a potent activator of the innate immune system. Unlike native guanosine, which is rapidly metabolized, the C8-bromination confers resistance to Purine Nucleoside Phosphorylase (PNP), allowing the molecule to persist intracellularly and sustain signaling.

Mechanism of Action:

- TLR7/8 Agonism: 8-Br-G acts as a ligand for Toll-like Receptors 7 and 8 (endosomal), mimicking single-stranded RNA.

- Intracellular Signaling: Activation recruits MyD88, triggering the NF-
B pathway.
- Outcome: Induction of proliferation in B cells and secretion of pro-inflammatory cytokines (IL-1, IL-6, TNF-
) and Interferons (IFN) by macrophages and NK cells.

Experimental Protocols

Synthesis of 8-Bromoguanosine

Note: This protocol involves hazardous halogens. Perform in a fume hood.

Principle: Electrophilic aromatic substitution (bromination) at the electron-rich C8 position of the guanine ring.

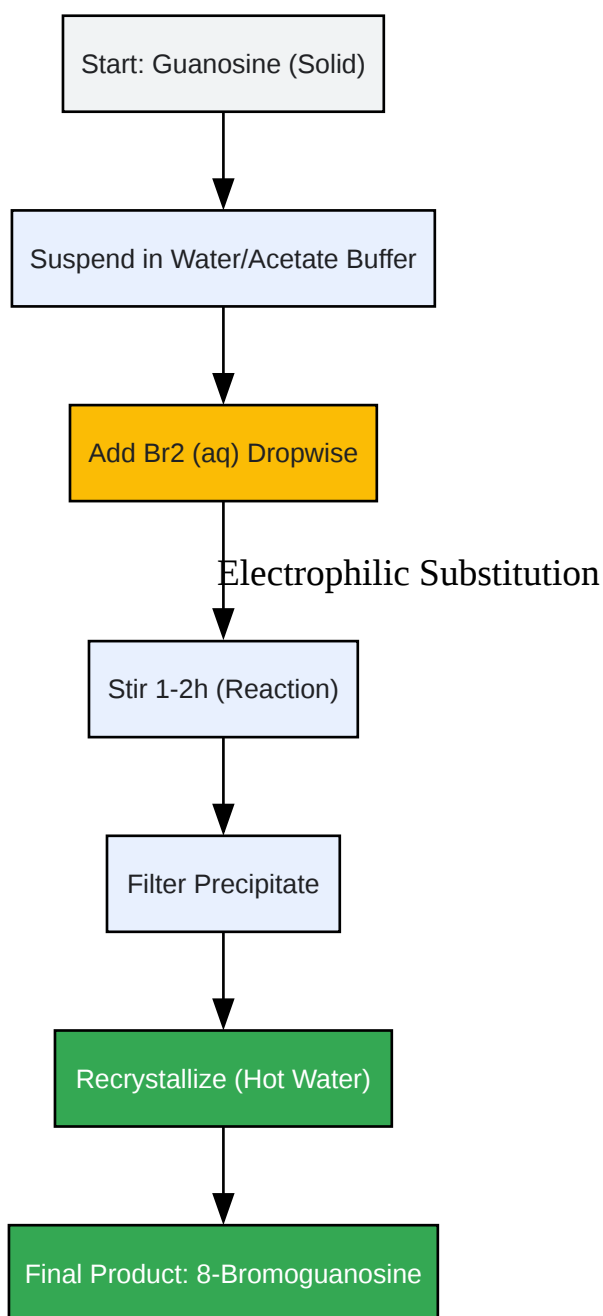
Reagents:

- Guanosine (Solid)^{[1][2][3]}
- Bromine (
) liquid or Saturated Bromine Water
- Solvent: Water or Acetate Buffer (pH 4.0–5.0)

Step-by-Step Workflow:

- Suspension: Suspend 5.0 g of Guanosine in 100 mL of distilled water.
- Bromination: Add saturated bromine water dropwise to the suspension under constant stirring at room temperature.
 - Endpoint: Continue addition until a faint yellow color persists (indicating excess).

- Reaction: Stir for 1–2 hours. The white guanosine solid will dissolve and reprecipitate as the brominated product.
- Quenching: If necessary, quench excess bromine with a small amount of sodium bisulfite (though often air evaporation is sufficient for small excesses).
- Filtration: Filter the precipitate.
- Purification: Recrystallize from boiling water. 8-Bromoguanosine is significantly more soluble in hot water than cold.
- Drying: Dry in vacuo over
to yield white needles.



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Figure 2: Synthetic workflow for the bromination of guanosine.

Preparation of Stock Solutions for Bioassays

Due to poor water solubility, incorrect solubilization is a common source of experimental error.

Protocol:

- Solvent Choice: Use DMSO (Dimethyl sulfoxide) for the primary stock.
 - Target Concentration: 10–20 mg/mL (approx. 25–50 mM).
- Dissolution: Weigh powder and add DMSO. Vortex vigorously. If necessary, warm to 37°C for 5 minutes.
- Aqueous Dilution:
 - Dilute the DMSO stock into the culture medium (PBS or RPMI) immediately before use.
 - Ratio: Ensure final DMSO concentration is < 0.5% to avoid cytotoxicity.
 - Note: 8-Bromoguanosine may precipitate in cold aqueous buffers at concentrations > 0.5 mg/mL. Keep solutions at RT or 37°C.

Safety and Stability

- Hazard Classification: Irritant (Skin/Eye).
- Light Sensitivity: Brominated nucleosides can be photosensitive. Store solid and solutions in amber vials or wrapped in foil.
- Stability:
 - Solid: Stable for >2 years at -20°C.[\[5\]](#)[\[6\]](#)
 - Solution (DMSO): Stable for 3–6 months at -20°C. Avoid repeated freeze-thaw cycles.
 - Solution (Aqueous): Prepare fresh. Hydrolysis of the glycosidic bond can occur over time in acidic conditions.

References

- Goodman, M. G., & Weigle, W. O. (1984).[\[3\]](#) Intracellular lymphocyte activation and carrier-mediated transport of C8-substituted guanine ribonucleosides.[\[3\]](#) Proceedings of the National Academy of Sciences, 81(3), 862–866.[\[3\]](#) Retrieved from [\[Link\]](#)

- Yajima, R., et al. (2007).[3] A conformationally restricted guanosine analog reveals the catalytic relevance of three structures of an RNA enzyme. Chemistry & Biology, 14(1), 23–30.[3] Retrieved from [[Link](#)]

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Sources

- 1. 8-Bromoguanosine | CAS 4016-63-1 | Cayman Chemical | Biomol.com [biomol.com]
- 2. 8-Bromoguanosine | 4016-63-1 [chemicalbook.com]
- 3. caymanchem.com [caymanchem.com]
- 4. Restricting the conformational heterogeneity of RNA by specific incorporation of 8-bromoguanosine - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. cdn.caymanchem.com [cdn.caymanchem.com]
- 6. cdn.caymanchem.com [cdn.caymanchem.com]
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